

Application Notes and Protocols: Synthesis of Cyclopropyl 2-(4-fluorophenyl)ethyl ketone

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Compound of Interest

Compound Name: Cyclopropyl 2-(4-fluorophenyl)ethyl ketone

Cat. No.: B1327674

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Abstract

This document provides detailed application notes and protocols for the synthesis of **Cyclopropyl 2-(4-fluorophenyl)ethyl ketone**, a key intermediate in the preparation of various pharmaceutical compounds. The synthesis is based on a robust Grignard reaction followed by condensation and subsequent workup. This protocol offers a reproducible method for obtaining the target compound with high purity and yield.

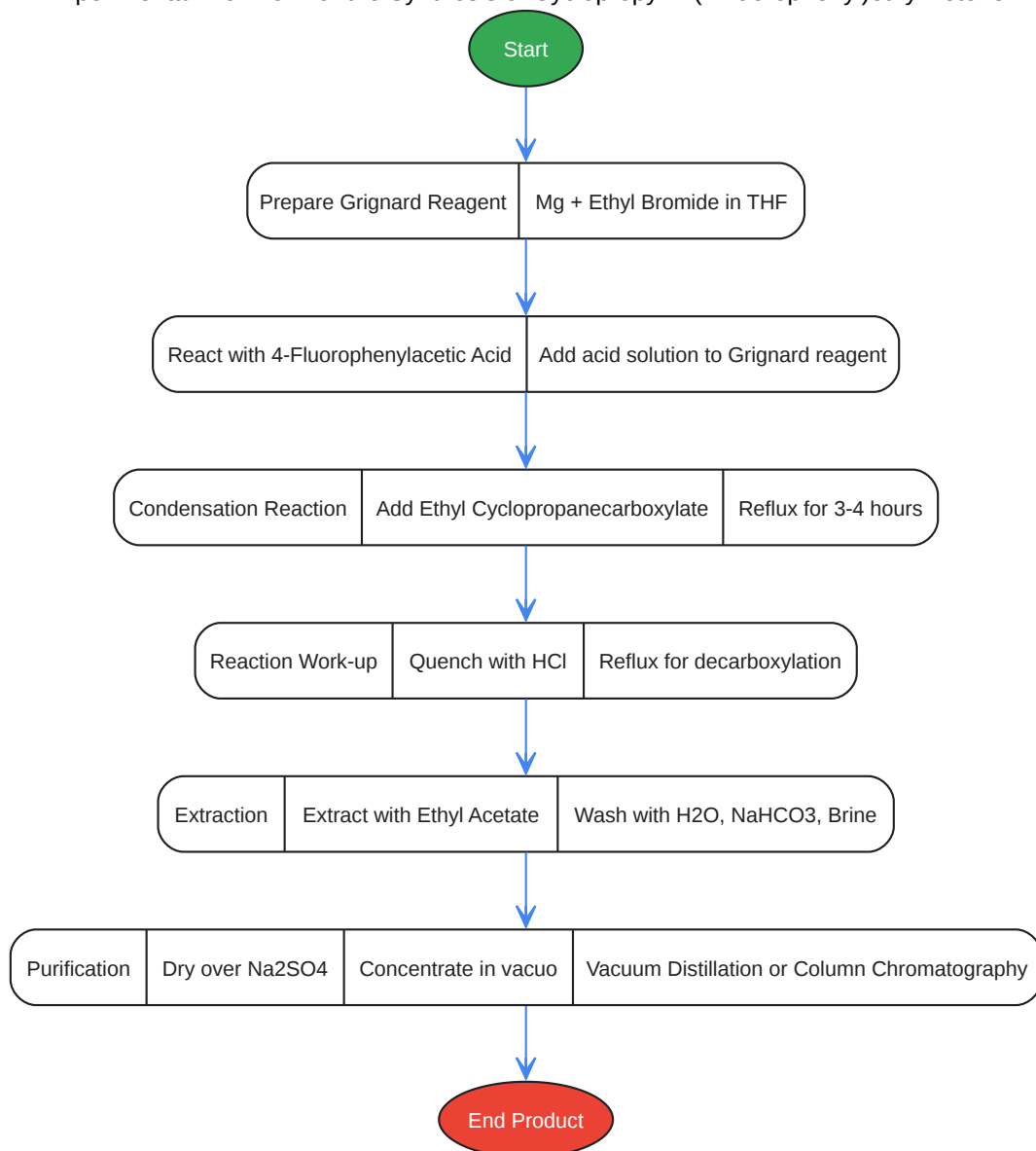
Introduction

Cyclopropyl 2-(4-fluorophenyl)ethyl ketone, also known as 1-cyclopropyl-3-(4-fluorophenyl)propan-1-one, is a valuable building block in medicinal chemistry. Its structural motifs, a cyclopropyl ketone and a 4-fluorophenyl group, are present in a number of biologically active molecules. The 4-fluorophenyl moiety can enhance metabolic stability and influence binding to biological targets, while the cyclopropyl ketone can participate in various chemical transformations for the construction of more complex molecular architectures. A reliable and scalable synthesis of this intermediate is therefore of significant interest to the drug development community.

Reaction Scheme

The overall synthetic strategy involves a three-step one-pot reaction sequence starting from 4-fluorophenylacetic acid.

Experimental Workflow for the Synthesis of Cyclopropyl 2-(4-fluorophenyl)ethyl ketone



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